

A Technical Guide to 1-methyl-1H-1,2,3-triazole-4-carbaldehyde

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Compound of Interest

Compound Name: 1-methyl-1H-1,2,3-triazole-4-carbaldehyde

Cat. No.: B181473

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CAS Number: 16681-69-9[1]

This technical guide provides an in-depth overview of **1-methyl-1H-1,2,3-triazole-4-carbaldehyde**, a heterocyclic aldehyde of interest in medicinal chemistry and organic synthesis. The document outlines its chemical properties, detailed experimental protocols for its synthesis, and relevant spectral data.

Physicochemical and Spectral Data

The following table summarizes key quantitative data for **1-methyl-1H-1,2,3-triazole-4-carbaldehyde**.

Property	Value	Reference
Molecular Formula	C ₄ H ₅ N ₃ O	[2]
Molecular Weight	111.103 g/mol	[2]
Appearance	White crystalline solid	[3]
Melting Point	112–114 °C	[3]
¹ H NMR (300 MHz, CDCl ₃)	δ 10.14 (s, 1H), 8.15 (s, 1H), 4.21 (s, 3H)	[3]
¹³ C NMR (75 MHz, CDCl ₃)	δ 185.1, 148.1, 126.3, 37.2	[3]
¹ H NMR (300 MHz, DMSO-d ₆)	δ 10.01 (s, 1H), 8.81 (s, 1H), 4.13 (s, 3H)	[3]
¹³ C NMR (151 MHz, DMSO)	δ 185.0, 147.0, 128.8, 36.7	[3]

Experimental Protocols

The synthesis of **1-methyl-1H-1,2,3-triazole-4-carbaldehyde** can be achieved via the reaction of 4-formyl-1-(4-nitrophenyl)-1,2,3-triazole (FNPT) with methylamine, involving a Cornforth rearrangement and subsequent hydrolysis.[3]

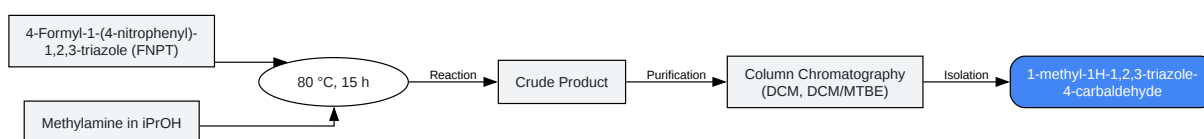
Synthesis of **1-methyl-1H-1,2,3-triazole-4-carbaldehyde** (7b)[3]

- Materials:
 - 4-Formyl-1-(4-nitrophenyl)-1,2,3-triazole (FNPT) (2.5 mmol, 545 mg)
 - Methylamine solution in isopropanol (2 M, 1.5 mL)
 - Isopropanol (iPrOH) (3.5 mL)
 - Dichloromethane (DCM)
 - Methyl tert-butyl ether (MTBE)
 - Silica gel for column chromatography

- Procedure:
 - To a screw-capped reaction tube equipped with a magnetic stirring bar, add FNPT (2.5 mmol, 545 mg), a 2 M solution of methylamine in iPrOH (1.5 mL), and an additional 3.5 mL of iPrOH.
 - Stir the reaction mixture at 80 °C for 15 hours.
 - After the reaction is complete, concentrate the crude product.
 - Adsorb the crude product onto silica gel.
 - Purify the product by column chromatography.
 - Initially, elute with DCM to remove the 4-nitroaniline byproduct.
 - Subsequently, use a DCM/MTBE gradient (from 1:0 to 1:1) to elute the desired product.
 - Further purification can be performed by Kugelrohr sublimation if necessary.
- Yield:
 - The reaction yields a white crystalline solid (229 mg, 82%).^[3]

Synthesis Workflow

The diagram below illustrates the synthetic pathway for 1-alkyl-4-formyl-1,2,3-triazoles, including the specific synthesis of **1-methyl-1H-1,2,3-triazole-4-carbaldehyde**.



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